

Application Notes and Protocols: Intrathecal Injection of YIL781 Hydrochloride

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Compound of Interest

Compound Name: YIL781 hydrochloride

Cat. No.: B2433918

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Introduction

YIL781 hydrochloride is a potent and selective biased agonist for the ghrelin receptor (GHSR-1a).^{[1][2]} Unlike the endogenous full agonist, ghrelin, which activates multiple G-protein pathways and β -arrestin, YIL781 selectively activates the $G\alpha_q/11$ and $G\alpha_{12}$ signaling pathways without engaging β -arrestin.^{[1][2]} This unique pharmacological profile makes YIL781 a valuable tool for dissecting the physiological roles of specific ghrelin receptor signaling pathways. Intrathecal (i.t.) administration allows for the direct delivery of YIL781 to the central nervous system (CNS), bypassing the blood-brain barrier and enabling the investigation of its effects on CNS-mediated processes.^{[3][4]}

These application notes provide detailed protocols for the intrathecal injection of **YIL781 hydrochloride** in rodent models, along with a summary of its in vitro and in vivo pharmacological properties.

Data Presentation

Table 1: In Vitro Pharmacological Parameters of YIL781 at the Ghrelin Receptor

Assay Type	Parameter	Value	Reference
Gαq Activation	EC50	16 nM	[2]
Gα11 Activation	EC50	53 nM	[2]
Gαq Activation (% of ghrelin)	E _{max}	45%	[2]
Gα11 Activation (% of ghrelin)	E _{max}	43%	[2]
Ghrelin Receptor Binding	K _i	17 nM	

Table 2: Comparative In Vivo Effects of YIL781 Hydrochloride

Model	Administration	Effect	Key Findings	Reference
Rat	Subcutaneous (s.c.)	Increased Food Intake	Significant increase in food intake in the first 30 minutes when administered during the light phase.	[1]
Rat	Subcutaneous (s.c.)	Decreased Gastric Emptying	Strongly decreased gastric emptying.	[1]
Mouse (Kindling Model)	Not Specified	Pro-convulsive	Longer and more severe seizures compared to saline controls.	[2]
Mouse	Intrathecal (i.t.)	Attenuation of Ghrelin-Induced Hyperglycemia	Attenuated the ghrelin-induced up-regulation of blood glucose levels.	[5]

Experimental Protocols

Protocol 1: Intrathecal Injection of YIL781 Hydrochloride in Mice

This protocol is adapted from established methods for intrathecal injection in mice.[3][6][7][8]

Materials:

- **YIL781 hydrochloride**
- Sterile, pyrogen-free saline or artificial cerebrospinal fluid (aCSF) for reconstitution
- Anesthetic (e.g., isoflurane)

- Microliter syringe (e.g., 10 μ L or 25 μ L) with a 30-gauge needle
- Heating pad
- Dissecting microscope (optional, but recommended for neonatal mice)
- Clippers for fur removal
- 70% ethanol

Procedure:

- Animal Preparation:
 - Anesthetize the mouse using isoflurane (or other approved anesthetic). Confirm proper anesthetic depth by the absence of a pedal withdrawal reflex.
 - Remove the fur from the lumbar region of the back using clippers.
 - Wipe the shaved area with 70% ethanol.
- Locating the Injection Site:
 - Position the mouse on a stable surface. For adult mice, placing a 15-mL conical tube under the abdomen can help arch the back and expose the intervertebral spaces.[8]
 - Palpate the iliac crests. The injection site is typically between the L4-L5 or L5-L6 vertebrae, which is just rostral to the iliac crests.[6][8]
- Injection:
 - Draw the desired volume of **YIL781 hydrochloride** solution into the microliter syringe. A typical injection volume for mice is 5-10 μ L.[3][9]
 - Hold the syringe in your dominant hand. With your non-dominant hand, gently secure the mouse's hips.

- Insert the needle at a 30-45 degree angle into the intervertebral space.^[6] A slight "pop" may be felt as the needle penetrates the dura mater. A characteristic tail flick is a reliable indicator of successful entry into the intrathecal space.^[8]
- Slowly inject the solution over 50-60 seconds.^[7]
- Keep the needle in place for an additional 10-20 seconds to prevent backflow.^[7]
- Gently withdraw the needle.
- Recovery:
 - Place the mouse on a heating pad to maintain body temperature until it has fully recovered from anesthesia.^[7]
 - Monitor the animal for any signs of distress or neurological impairment.

Protocol 2: Intrathecal Injection of YIL781 Hydrochloride in Rats

This protocol is adapted from established methods for intrathecal injection in rats.^{[3][4][6]}

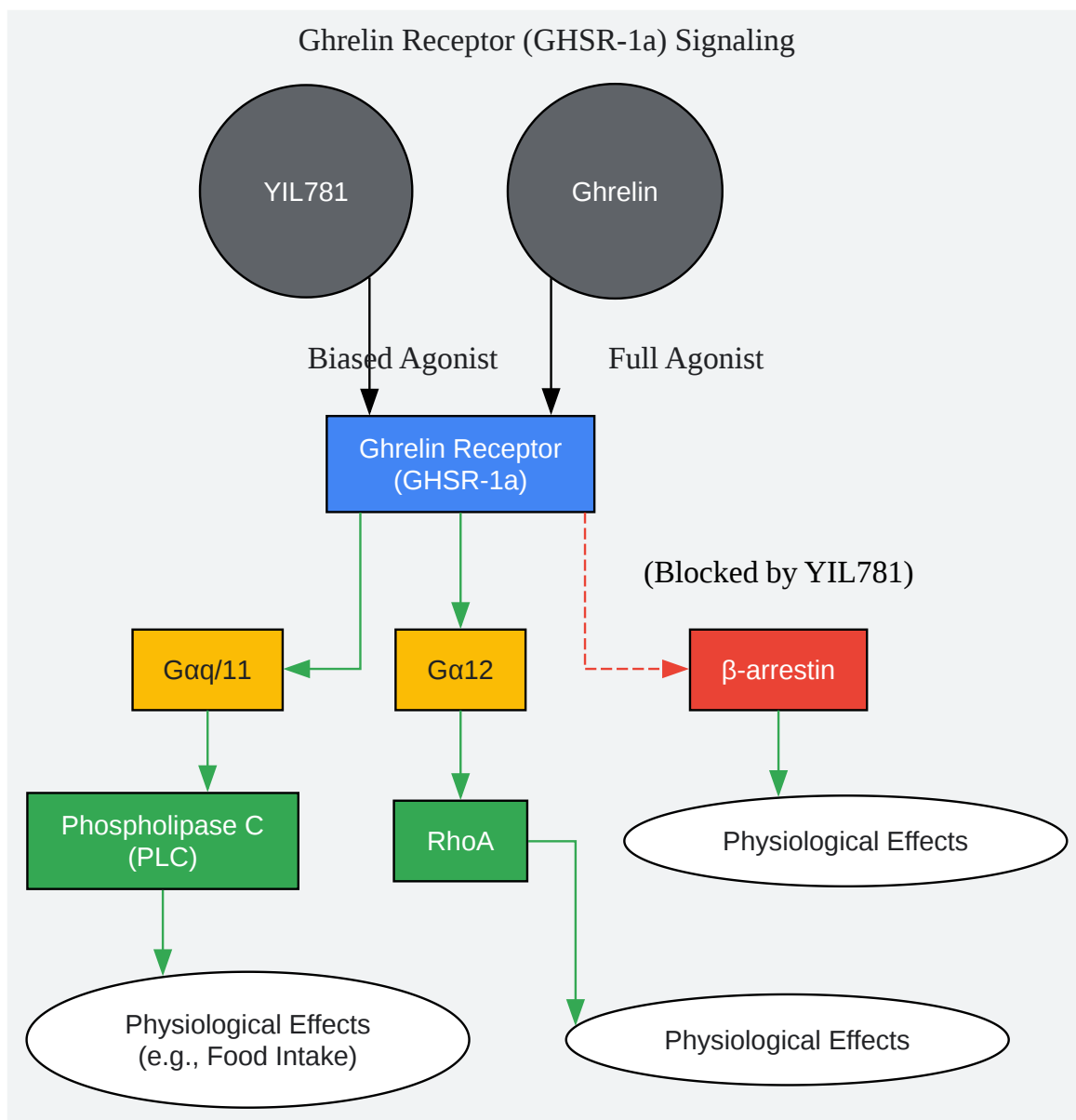
Materials:

- **YIL781 hydrochloride**
- Sterile, pyrogen-free saline or aCSF
- Anesthetic (e.g., isoflurane)
- Microliter syringe with a 25-gauge or 30-gauge needle
- Heating pad
- Clippers for fur removal
- 70% ethanol

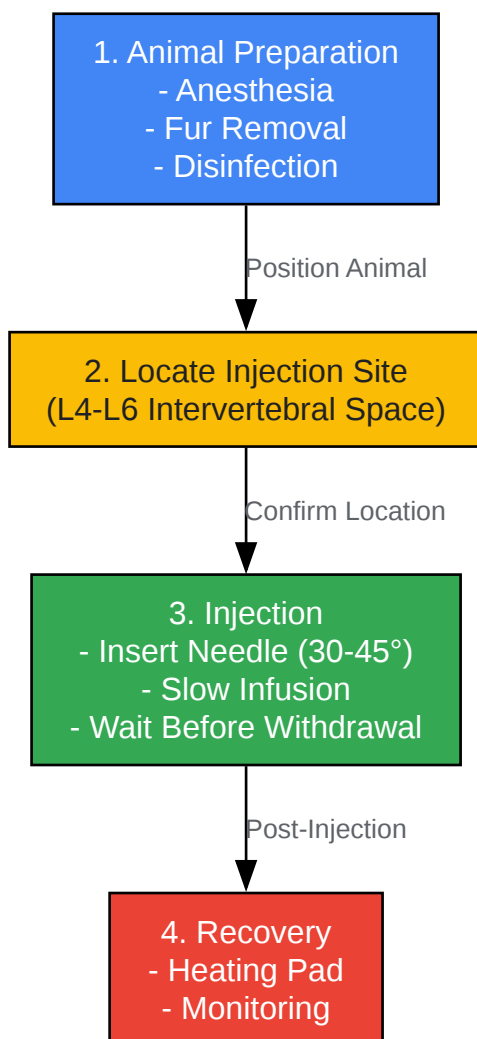
Procedure:

- Animal Preparation:
 - Anesthetize the rat with an appropriate anesthetic.
 - Shave the lumbar region and disinfect with 70% ethanol.
- Locating the Injection Site:
 - Position the rat in a stereotaxic frame or hold it firmly to flex the spine.
 - Identify the intervertebral space between L4-L5 or L5-L6 by palpating the spinous processes.
- Injection:
 - Prepare the syringe with the **YIL781 hydrochloride** solution. Injection volumes for rats are typically between 10-50 μL .[\[3\]](#)[\[9\]](#)
 - Insert the needle perpendicular to the spine in the identified intervertebral space.[\[6\]](#)
 - Advance the needle until a slight resistance is felt, followed by a sudden lack of resistance, indicating entry into the intrathecal space. A tail flick may also be observed.
 - Inject the solution slowly.
 - Hold the needle in place for a few seconds before withdrawal.
- Recovery:
 - Allow the rat to recover on a heating pad and monitor its condition.

Mandatory Visualization



Intrathecal Injection Workflow



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- To cite this document: BenchChem. [Application Notes and Protocols: Intrathecal Injection of YIL781 Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2433918#intrathecal-injection-of-yil781-hydrochloride-methodology]

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